

Methyl-lathodoratin: A Technical Overview of a Sparsely Characterized Chromone

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Compound of Interest

Compound Name: Methyl-lathodoratin

Cat. No.: B15191593

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Methyl-lathodoratin**, a substituted chromone. Due to the limited availability of published research dedicated specifically to this compound, this document combines confirmed chemical data with a review of methodologies and biological activities of structurally related compounds to provide a foundational resource for researchers.

Core Chemical Identifiers

Methyl-lathodoratin is a unique chemical entity with the following identifiers:

Identifier	Value	Reference
CAS Number	76690-64-7	[1][2]
Molecular Formula	C ₁₂ H ₁₂ O ₄	[1][3]
Molecular Weight	220.22 g/mol	[2]
IUPAC Name	3-ethyl-5-hydroxy-7-methoxy-4H-1-benzopyran-4-one	[1]
PubChem CID	5376283	[2][3]
InChI	InChI=1S/C12H12O4/c1-3-7-6-16-10-5-8(15-2)4-9(13)11(10)12(7)14/h4-6,13H,3H2,1-2H3	[1]
SMILES	<chem>CCc1coc2cc(OC)cc(O)c1=O</chem>	[1]
Synonyms	5-HYDROXY-7-METHOXY-3-ETHYLCHROMONE, METHYLLATHODORATIN	[1]

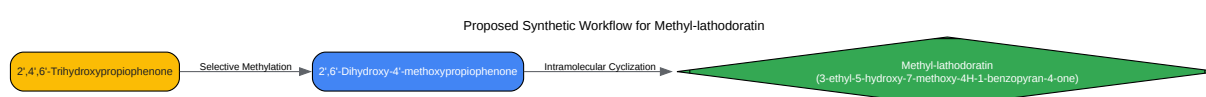
Proposed Synthetic Pathway

While a specific, detailed experimental protocol for the synthesis of **Methyl-lathodoratin** is not readily available in the current body of scientific literature, a plausible synthetic route can be proposed based on established chromone synthesis methodologies. The synthesis of the analogous compound, 5-hydroxy-2-isopropyl-7-methoxychromone, has been achieved starting from 2',4',6'-trihydroxyacetophenone. A similar approach could likely be adapted for **Methyl-lathodoratin**.

The proposed workflow would involve the following key transformations:

- **Selective Methylation:** Beginning with a readily available starting material such as 2',4',6'-trihydroxypropiofenone, a selective methylation of the 4'-hydroxyl group would be performed to yield 2',6'-dihydroxy-4'-methoxypropiofenone.

- **Cyclization:** The resulting intermediate would then undergo an intramolecular cyclization to form the chromone ring. This is often achieved through methods such as the Baker-Venkataraman rearrangement followed by acid-catalyzed cyclization, or by using reagents like N,N-dimethylformamide dimethyl acetal (DMF-DMA).
- **Purification:** The final product, **Methyl-lathodoratin**, would then be purified using standard techniques such as column chromatography and recrystallization.



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Caption: Proposed synthetic route for **Methyl-lathodoratin**.

Potential Biological Activities and Areas for Investigation

Direct experimental data on the biological activity of **Methyl-lathodoratin** is scarce. However, the chromone scaffold is a well-known privileged structure in medicinal chemistry, and numerous derivatives have exhibited a wide range of biological activities.

Structurally related chromone derivatives have been reported to possess activities including:

- **Anticancer Properties:** Certain flavones and chromones have demonstrated cytotoxic effects against various cancer cell lines.
- **Anti-inflammatory Effects:** The chromone nucleus is a core component of some compounds with anti-inflammatory properties.
- **Antiviral and Antimicrobial Activities:** Various substituted chromones have been investigated for their potential to inhibit viral replication and bacterial growth.

Given these precedents, it is plausible that **Methyl-lathodoratin** could exhibit similar biological activities. Further research is warranted to elucidate the specific pharmacological profile of this compound.

Conclusion

Methyl-lathodoratin is a defined chemical entity with established identifiers. While specific experimental data remains limited, this guide provides a foundational understanding of the compound based on its chemical nature and the properties of structurally related molecules. The proposed synthetic pathway offers a starting point for its chemical synthesis, and the known biological activities of other chromones suggest promising avenues for future pharmacological investigation. It is hoped that this technical overview will stimulate further research into the properties and potential applications of **Methyl-lathodoratin**.

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